

In-Depth Technical Guide: 2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂

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Compound of Interest

Compound Name: 2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical and physical properties of 2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂ (¹³C₁₂-PCB-28), a stable isotope-labeled internal standard crucial for the accurate quantification of polychlorinated biphenyls (PCBs) in environmental and biological matrices.

Chemical Identity and Physical Properties

2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂ is a synthetic organochlorine compound where all twelve carbon atoms of the biphenyl backbone are the ¹³C isotope. This isotopic labeling makes it an ideal internal standard for isotope dilution mass spectrometry, as it is chemically identical to its unlabeled counterpart but distinguishable by its higher mass. Polychlorinated biphenyls (PCBs) are a class of persistent organic pollutants, and accurate measurement of specific congeners like 2,4,4'-trichlorobiphenyl (PCB-28) is essential for toxicological and environmental monitoring.^{[1][2][3]}

Table 1: General Chemical Properties

Property	Value	Source
Chemical Name	2,4,4'-Trichloro-1,1'-biphenyl- ¹³ C ₁₂	-
Synonyms	¹³ C ₁₂ -PCB 28, 2,4,4'-Trichlorobiphenyl- ¹³ C ₁₂	[4]
Molecular Formula	¹³ C ₁₂ H ₇ Cl ₃	[4]
Molecular Weight	269.46 g/mol	[4]
CAS Number (Labeled)	208263-76-7	[4]
CAS Number (Unlabeled)	7012-37-5	[4]
Chemical Purity	Typically ≥99%	[4]
Form	Commonly supplied as a solution in nonane	[4]

Table 2: Physicochemical Properties

Note: Experimentally determined physicochemical data for the ¹³C₁₂-labeled compound are not readily available in the literature. The data presented below are for the unlabeled 2,4,4'-trichlorobiphenyl and are expected to be very similar for the labeled analog.

Property	Value	Source
Melting Point	99.2 °C	[5]
Boiling Point	334.36 °C (estimated)	[6][7]
Water Solubility	116 µg/L at 25 °C	[7]
logP (Octanol-Water Partition Coefficient)	5.7 (predicted)	[8]
Vapor Pressure	Data not readily available	-
Appearance (unlabeled)	Off-white solid	[9]

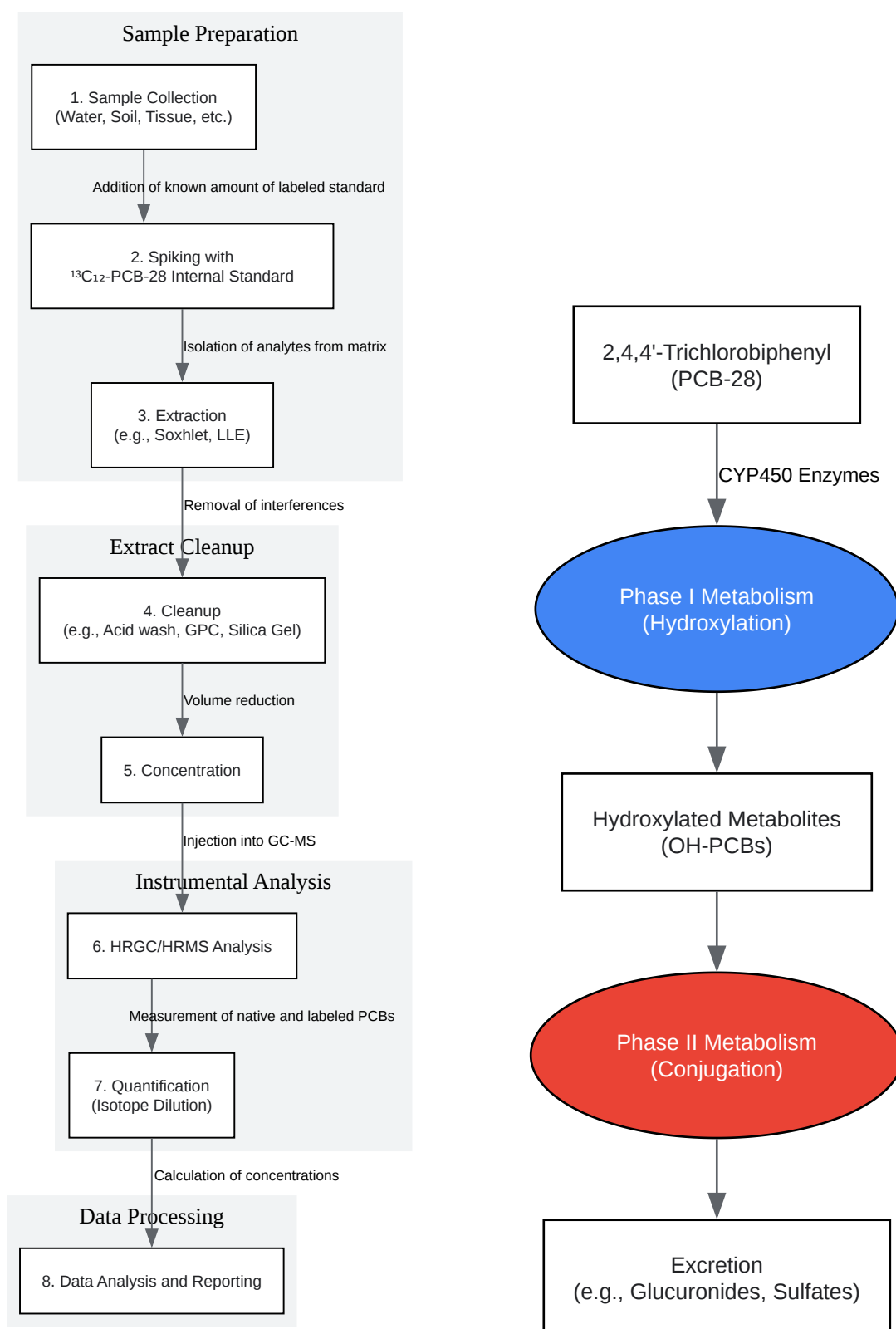
Experimental Protocols

The primary application of 2,4,4'-Trichloro-1,1'-biphenyl-¹³C₁₂ is as an internal standard in the analysis of PCB congeners by isotope dilution high-resolution gas chromatography/high-resolution mass spectrometry (HRGC/HRMS), particularly following methodologies like the U.S. Environmental Protection Agency (EPA) Method 1668.[\[10\]](#)[\[11\]](#)

General Workflow for PCB Analysis using EPA Method 1668

This method is designed for the determination of chlorinated biphenyl congeners in various environmental matrices such as water, soil, sediment, biosolids, and tissue.[\[10\]](#)[\[11\]](#)

Experimental Workflow for Sample Analysis using EPA Method 1668



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